

Hsd17B13-IN-22: Application Notes and Protocols for Investigating Lipid Droplet Dynamics

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Compound of Interest

Compound Name: *Hsd17B13-IN-22*

Cat. No.: *B12369841*

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Introduction

Hsd17B13-IN-22 is a potent and selective inhibitor of 17 β -Hydroxysteroid Dehydrogenase 13 (HSD17B13), a liver-specific, lipid droplet-associated enzyme implicated in the pathogenesis of chronic liver diseases such as non-alcoholic fatty liver disease (NAFLD) and non-alcoholic steatohepatitis (NASH).^{[1][2][3][4]} Genetic studies have revealed that loss-of-function variants in the HSD17B13 gene are protective against the progression of these diseases, highlighting HSD17B13 as a promising therapeutic target.^{[2][5]} **Hsd17B13-IN-22**, also known as BI-3231, provides a critical pharmacological tool for investigating the role of HSD17B13 in lipid droplet dynamics and its potential as a therapeutic intervention.^{[6][7][8]}

These application notes provide detailed protocols for utilizing **Hsd17B13-IN-22** to study its effects on lipid droplet metabolism in hepatocytes.

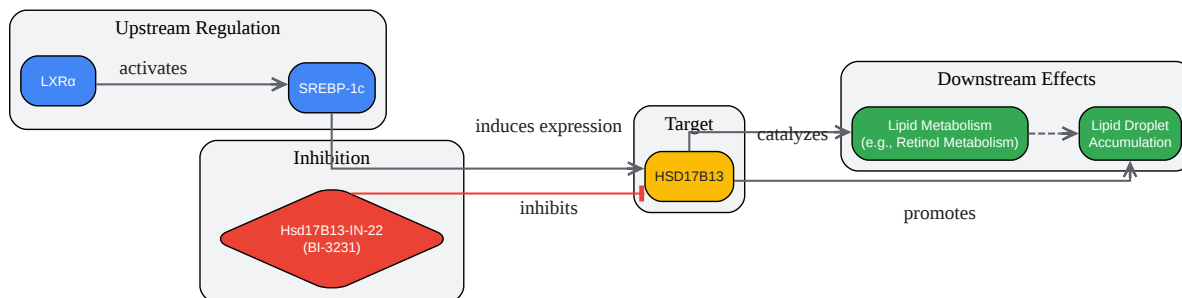
Quantitative Data

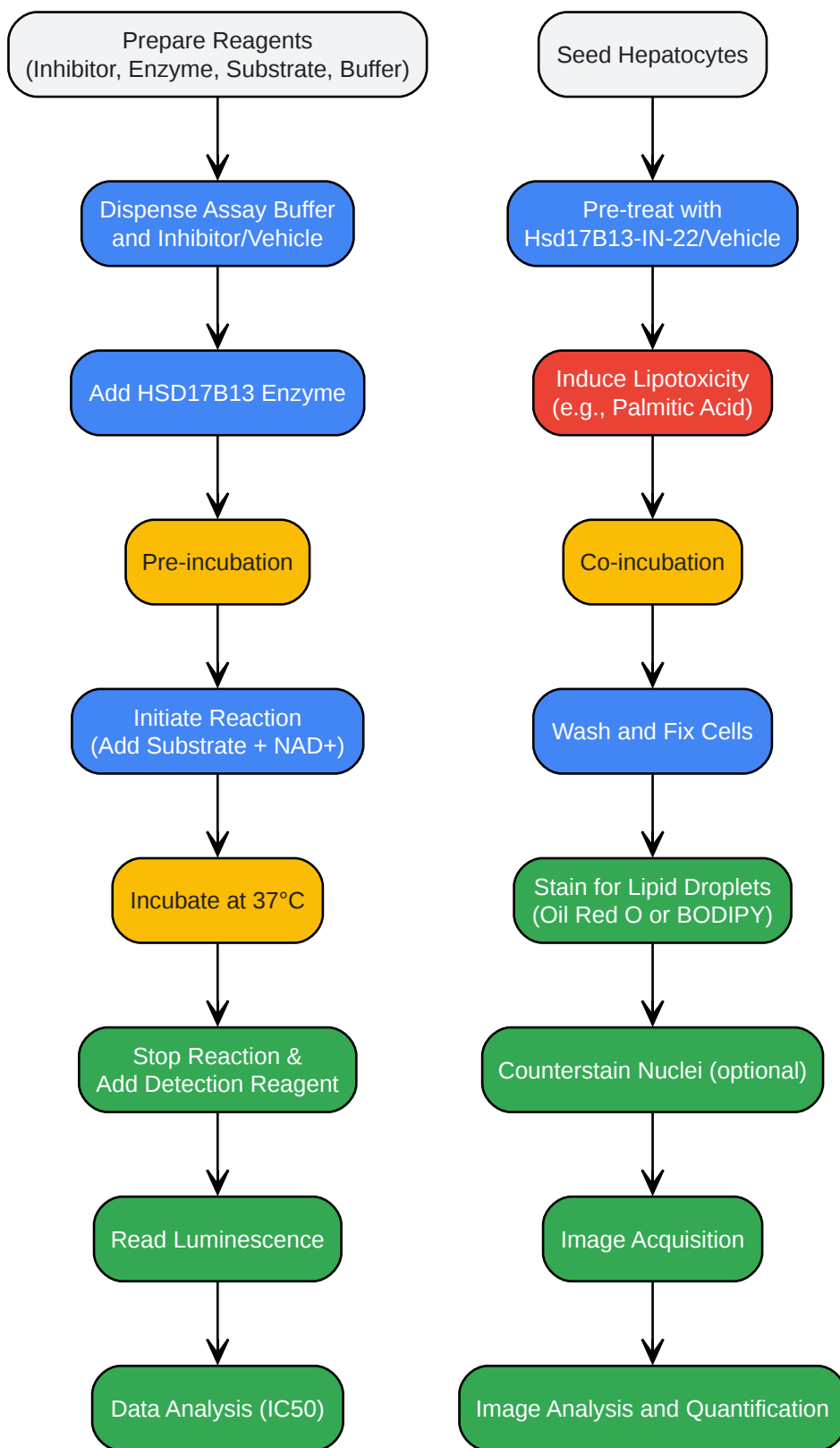
The inhibitory activity of **Hsd17B13-IN-22** (BI-3231) has been characterized in both biochemical and cellular assays.

Assay Type	Target	IC50	Reference
Biochemical Assay	Human HSD17B13 (hHSD17B13)	1 nM	[8]
Biochemical Assay	Mouse HSD17B13 (mHSD17B13)	13 nM	[8]
Cellular Assay	Human HSD17B13 (hHSD17B13)	Double-digit nM	[6]

Signaling Pathway

HSD17B13 is involved in hepatic lipid metabolism and its expression is regulated by key transcription factors. Inhibition of HSD17B13 by **Hsd17B13-IN-22** is expected to modulate downstream lipid metabolic pathways.





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- To cite this document: BenchChem. [Hsd17B13-IN-22: Application Notes and Protocols for Investigating Lipid Droplet Dynamics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12369841#hsd17b13-in-22-for-investigating-lipid-droplet-dynamics]

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